

(2-Iodo-5-methylphenyl)methanol proper disposal procedures

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Compound of Interest

Compound Name: (2-Iodo-5-methylphenyl)methanol

Cat. No.: B8058622

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Proper disposal of **(2-Iodo-5-methylphenyl)methanol** is crucial for laboratory safety and environmental protection. This compound is classified as a halogenated organic compound and requires specific handling and disposal procedures. Adherence to these guidelines minimizes risks to personnel and ensures compliance with regulatory standards.

Immediate Safety and Handling

Before handling **(2-Iodo-5-methylphenyl)methanol**, it is imperative to consult the Safety Data Sheet (SDS) and be familiar with the necessary safety precautions.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.^[1]
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors or dust.^{[1][2][3]}

Handling Procedures:

- Avoid contact with skin and eyes.^[3]
- Do not breathe in dust, fumes, or vapors.^{[1][4][5]}

- Keep away from heat, sparks, and open flames.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Use non-sparking tools and implement measures to prevent static discharge.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Wash hands thoroughly after handling the material.[\[1\]](#)[\[4\]](#)

Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect laboratory personnel.

Spill Response:

- Evacuate non-essential personnel from the immediate area.[\[1\]](#)
- Eliminate all sources of ignition.[\[1\]](#)[\[3\]](#)
- Ensure the area is well-ventilated.
- Wear appropriate PPE as outlined above.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Carefully collect the absorbed material and place it into a suitable, sealed, and properly labeled container for hazardous waste disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

First Aid:

- If Inhaled: Move the individual to fresh air. Seek medical attention if breathing becomes difficult.[\[1\]](#)[\[4\]](#)
- If on Skin: Immediately remove contaminated clothing and rinse the affected area with plenty of water.[\[1\]](#)[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.

- If Swallowed: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[\[1\]](#)
[\[3\]](#)[\[4\]](#)

Disposal Protocol for (2-Iodo-5-methylphenyl)methanol

As a halogenated organic compound, **(2-Iodo-5-methylphenyl)methanol** must be disposed of as hazardous waste. It should not be disposed of down the drain or in regular trash.

Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:
 - Identify waste containing **(2-Iodo-5-methylphenyl)methanol** as "halogenated organic waste".[\[2\]](#)[\[6\]](#)[\[7\]](#)
 - This waste must be kept separate from non-halogenated organic waste, aqueous waste, and other reactive chemicals.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Do not mix with acids, bases, strong oxidizing agents, or heavy metals.[\[2\]](#)[\[8\]](#)
- Waste Collection:
 - Collect the waste in a designated, compatible, and clearly labeled container. The container should be in good condition and have a secure, tight-fitting lid.[\[2\]](#)[\[9\]](#)
 - The waste container must be labeled "Hazardous Waste" and clearly identify its contents, including "**(2-Iodo-5-methylphenyl)methanol**" and any other components.[\[2\]](#)[\[8\]](#)
- Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[\[2\]](#)
 - The storage area should be cool, dry, and well-ventilated.[\[2\]](#)[\[4\]](#)[\[5\]](#)
 - Ensure the use of secondary containment to prevent spills from spreading.[\[2\]](#)
- Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor.[\[1\]](#)
[\[2\]](#)
- Halogenated organic wastes are typically sent for high-temperature incineration at a regulated facility.[\[6\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for **(2-Iodo-5-methylphenyl)methanol** is provided below.

| Property | Value |
|-------------------|--|
| CAS Number | 220991-50-4 [10] [11] [12] |
| Molecular Formula | C ₈ H ₉ IO |
| Molecular Weight | 248.06 g/mol [10] |

Disposal Workflow

The following diagram illustrates the procedural flow for the proper disposal of **(2-Iodo-5-methylphenyl)methanol**.

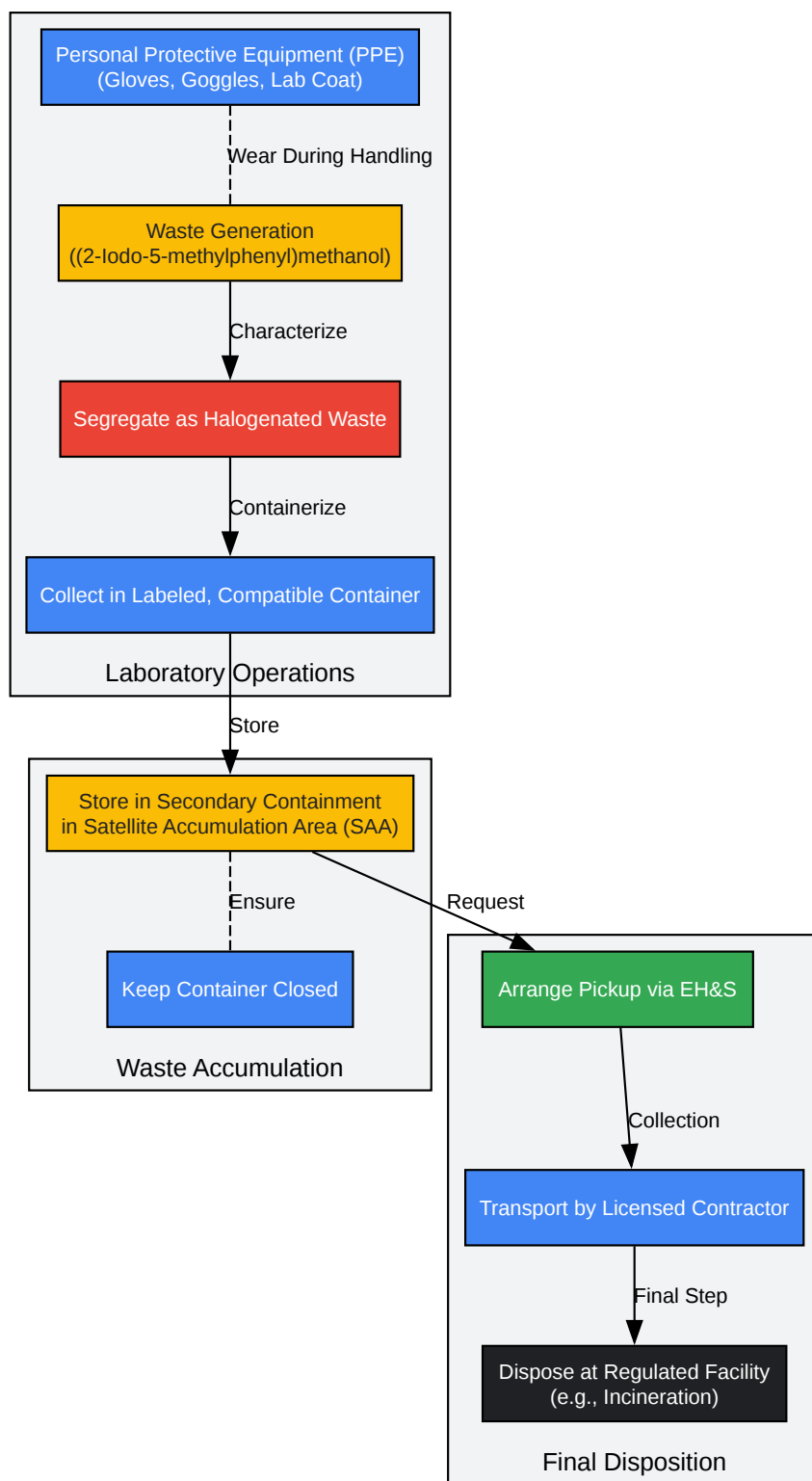


Figure 1. Disposal Workflow for (2-Iodo-5-methylphenyl)methanol

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Caption: Disposal Workflow for **(2-Iodo-5-methylphenyl)methanol**

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